

SUN13837: A Technical Guide for Neuronal Regeneration Research

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SUN13837 is a small molecule, orally bioavailable modulator of the fibroblast growth factor receptor (FGFR) that has demonstrated significant potential in preclinical and clinical research for neuronal regeneration.[1] It acts as a mimic of basic fibroblast growth factor (bFGF), promoting neuroprotection and neurite outgrowth without the proliferative side effects associated with bFGF.[2][3] This technical guide provides a comprehensive overview of **SUN13837**, including its mechanism of action, quantitative data from key studies, and detailed experimental protocols to facilitate further research in the field of neuronal regeneration.

Mechanism of Action

SUN13837 exerts its neuroregenerative effects by modulating the FGFR signaling pathway.[1] It is believed to bind to FGF receptors, initiating intracellular signaling cascades that are crucial for neuronal survival and growth.[3] Unlike bFGF, **SUN13837** does not stimulate the proliferation of non-neuronal cells, a significant advantage that mitigates the risk of glial scar formation and inflammation at the site of injury.[2] The activation of FGFR by **SUN13837** leads to a series of downstream events that collectively contribute to its neuroprotective and neurite-promoting activities.

Signaling Pathway

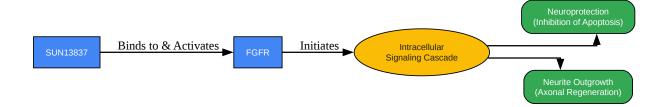


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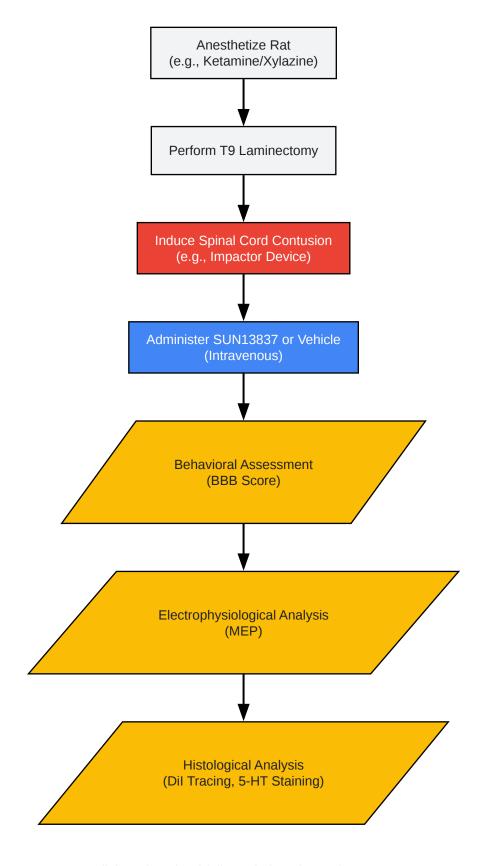


The proposed signaling pathway for SUN13837 involves the activation of Fibroblast Growth Factor Receptor (FGFR), leading to downstream signaling that promotes neuronal survival and neurite outgrowth.









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References

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